

Application Note: High-Sensitivity Detection of Disperse Blue 77 by Mass Spectrometry

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Compound of Interest

Compound Name: *Disperse Blue 77*

CAS No.: 20241-76-3

Cat. No.: B1588612

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Abstract

Disperse Blue 77 is a synthetic anthraquinone dye used in the textile industry for dyeing polyester and other synthetic fibers. Due to its potential as a skin sensitizer and the presence of related compounds on restricted substance lists, sensitive and specific analytical methods are required for its detection and quantification in consumer products. This application note details robust and reliable mass spectrometry (MS) compatible methods for the analysis of **Disperse Blue 77** in textile matrices. The protocols provided are intended for researchers, scientists, and quality control professionals in the textile and drug development industries.

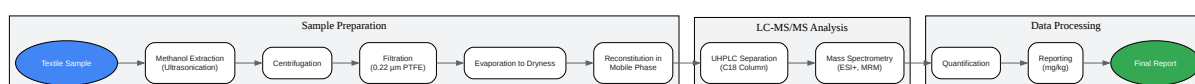
Introduction

The use of certain disperse dyes in textiles is regulated due to their allergenic and potential carcinogenic properties.[1] Accurate quantification is crucial to ensure consumer safety and compliance with standards such as OEKO-TEX® Standard 100.[1] Liquid chromatography coupled with mass spectrometry (LC-MS) has emerged as the preferred technique for the analysis of these polar and often thermally labile compounds, offering superior sensitivity and selectivity compared to traditional methods like GC-MS or LC-UV.[2] This document outlines a

comprehensive approach to **Disperse Blue 77** analysis, covering sample preparation, LC-MS/MS conditions, and data analysis.

Experimental Workflow

The overall workflow for the analysis of **Disperse Blue 77** from a textile sample involves sample preparation, chromatographic separation, and mass spectrometric detection.



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Caption: Experimental workflow for **Disperse Blue 77** analysis.

Quantitative Data Summary

The following tables summarize typical quantitative performance data for the analysis of disperse dyes in textiles using LC-MS/MS. While specific data for **Disperse Blue 77** is not widely published, the values presented for other Disperse Blue dyes provide a benchmark for method development and validation.

Table 1: LC-MS/MS Method Performance for Selected Disperse Dyes

Analyte	LOD (ng/mL)	LOQ (ng/mL)	Linearity (r ²)
Disperse Blue 1	0.02 - 0.5	0.06 - 1.5	> 0.99
Disperse Blue 3	0.02 - 0.5	0.06 - 1.5	> 0.99
Disperse Blue 7	0.02 - 0.5	0.06 - 1.5	> 0.99
Disperse Blue 35	0.02 - 0.5	0.06 - 1.5	> 0.99
Disperse Blue 106	0.02 - 0.5	0.06 - 1.5	> 0.99
Disperse Blue 124	0.02 - 0.5	0.06 - 1.5	> 0.99

Data compiled from various sources. Actual performance may vary.

Table 2: Recovery and Matrix Effect for Selected Disperse Dyes in Textiles

Analyte	Spiking Level (ng/mL)	Recovery (%)	Matrix Effect (%)
Disperse Blue 7	10	85 - 115	74.2 - 120.9
Disperse Blue 35	10	85 - 115	31.0 - 50.9
Disperse Blue 124	10	85 - 115	31.0 - 50.9
Disperse Blue 7	50	85 - 115	141.3 - 257.3
Disperse Blue 35	50	85 - 115	31.0 - 50.9
Disperse Blue 124	50	85 - 115	31.0 - 50.9

Data indicates that matrix effects can be significant and should be evaluated for each textile type.[\[1\]](#)

Experimental Protocols

Sample Preparation from Textiles

This protocol is based on established methods for the extraction of disperse dyes from textile materials.[\[1\]](#)

Materials:

- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- 0.22 µm PTFE syringe filters
- Ultrasonic bath
- Centrifuge
- Nitrogen evaporator

Procedure:

- Weigh 1.0 g of the textile sample, cut into small pieces, and place it into a 50 mL conical tube.
- Add 20 mL of methanol to the tube.
- Sonicate the sample at 50 °C for 30 minutes.
- Centrifuge the sample at 10,000 rpm for 10 minutes.[\[1\]](#)
- Filter the supernatant through a 0.22 µm PTFE syringe filter into a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 1.0 mL of the initial mobile phase (e.g., 95:5 water:methanol with 0.1% formic acid).

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Instrumentation:

- UHPLC system (e.g., Agilent 1290 Infinity II, Waters ACQUITY UPLC H-Class)
- Triple quadrupole mass spectrometer (e.g., Agilent 6490, SCIEX Triple Quad™, Waters Xevo TQD) equipped with an electrospray ionization (ESI) source.

LC Parameters:

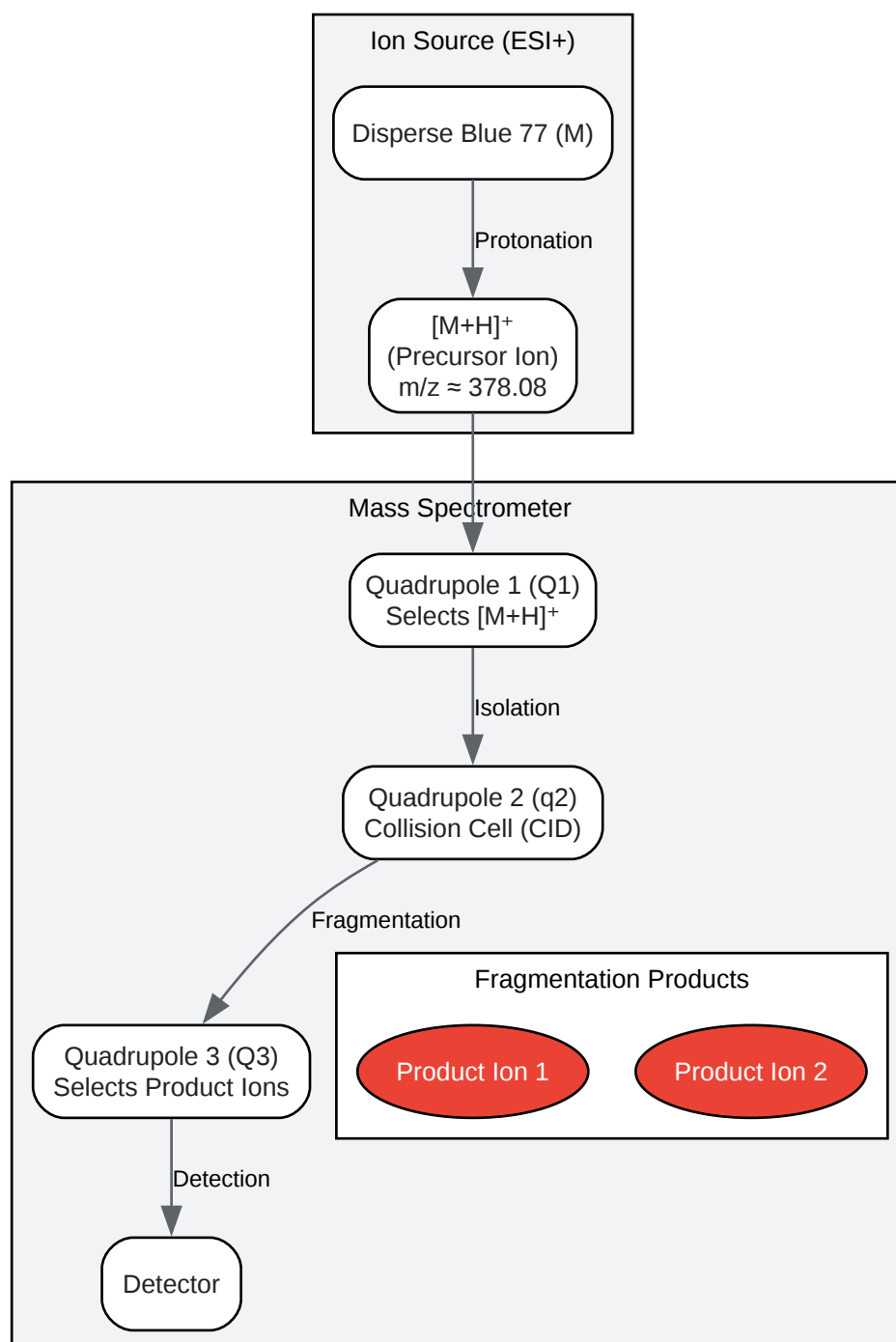
- Column: C18 reversed-phase column (e.g., Phenomenex Kinetex C18, 100 x 2.1 mm, 1.7 μm)
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Methanol or Acetonitrile with 0.1% formic acid
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μL
- Column Temperature: 40 °C
- Gradient:
 - 0 min: 5% B
 - 15 min: 95% B
 - 20 min: 95% B
 - 20.1 min: 5% B
 - 25 min: 5% B

MS Parameters:

- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Type: Multiple Reaction Monitoring (MRM)
- Source Temperature: 150 °C

- Desolvation Temperature: 500 °C
- Capillary Voltage: 0.7 - 4.0 kV

MRM Transitions for **Disperse Blue 77**: The exact mass of **Disperse Blue 77** is 377.0764.[3] The protonated molecule $[M+H]^+$ would have an m/z of approximately 378.08. Specific MRM transitions should be determined by infusing a standard solution of **Disperse Blue 77** and optimizing the precursor ion, product ions, and collision energies.



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Caption: Logic of MRM detection for **Disperse Blue 77**.

Discussion

The described methods provide a framework for the reliable quantification of **Disperse Blue 77** in textile samples. The sample preparation protocol is straightforward and effective for extracting the dye from the matrix. The use of UHPLC allows for rapid and efficient separation of **Disperse Blue 77** from other components in the extract.

The key to high sensitivity and specificity is the use of a triple quadrupole mass spectrometer operating in MRM mode. This allows for the selective detection of **Disperse Blue 77** even in the presence of complex matrix interferences. It is crucial to optimize the MRM transitions (precursor ion, product ions, and collision energies) for **Disperse Blue 77** using a certified reference standard to ensure the accuracy of the results.

Matrix effects are a common challenge in LC-MS analysis of complex samples like textile extracts.[1] It is therefore recommended to use a matrix-matched calibration curve or an internal standard to compensate for any ion suppression or enhancement.

Conclusion

The LC-MS/MS methods outlined in this application note are well-suited for the sensitive and specific detection and quantification of **Disperse Blue 77** in textiles. The provided protocols offer a solid foundation for method development and validation in a research or quality control setting. Adherence to good laboratory practices, including proper method validation, is essential for obtaining accurate and reliable results.

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References

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- To cite this document: BenchChem. [Application Note: High-Sensitivity Detection of Disperse Blue 77 by Mass Spectrometry]. BenchChem, [2026]. [Online PDF]. Available at:

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